

A Researcher's Guide to Cross-Species Reactivity of Anti-pNFH Antibodies

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Compound of Interest

Compound Name: NFh-ALP

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For researchers, scientists, and drug development professionals, selecting the right antibody is paramount for accurate and reproducible results. This guide provides a comparative overview of anti-phosphorylated neurofilament heavy chain (pNFH) antibodies, focusing on their cross-species reactivity. The information presented here is compiled from commercially available antibody datasheets and scientific literature to aid in the selection of the most suitable antibody for your research needs.

Phosphorylated neurofilament heavy chain (pNFH) is a critical biomarker for axonal damage in various neurodegenerative diseases and traumatic brain injuries. Its detection across different animal models is essential for preclinical research and drug development. This guide outlines the reported species reactivity of several anti-pNFH antibodies and provides standardized protocols for validation.

Comparative Analysis of Anti-pNFH Antibody Cross-Species Reactivity

The following table summarizes the reported cross-species reactivity of various commercially available anti-pNFH antibodies. This information is based on data provided by suppliers and should be used as a guide. It is crucial to validate antibody performance in your specific experimental context.

Anti bod y ID/ Clo ne	Hos t Spe cies	Clo nali ty	Hu ma n	Mo use	Rat	Bov ine	Por cin e	Can ine	Equ ine	Avi an	Oth er	Vali dat ed App lica tion s
Ab-01	Rab bit	Poly clon al	✓	✓	✓	✓	✓	✗	✓	✓	Non - Hu man Prim ate, She ep, Gui nea Pig	WB, IHC, ICC/ IF
Ab-02	Chic ken	Poly clon al	✓	✓	✓	✓	✓	✓	✓	✓	Zebr afis h/Fi sh	WB, ELI SA, ICC, IF, IHC
Ab-03 (NP 1)	Mou se	Mon oclo nal	✓	✓	✓	✓	✓	✓	✗	✓	Pre dict ed: Chic ken	WB, IHC (Par affin), ELI SA
Ab-04	Chic ken	Poly clon al	✓	✓	✓	✓	✗	✗	✗	✗	Pre dict ed: Oth	WB, IHC, ICC

										er Ma mm als
										Pre dict ed: WB, Oth ICC/ er IF, Ma IHC mm als
Ab- 05	Rab bit	Poly clon al	✓	✓	✓	✓	✓	✗	✓	✗

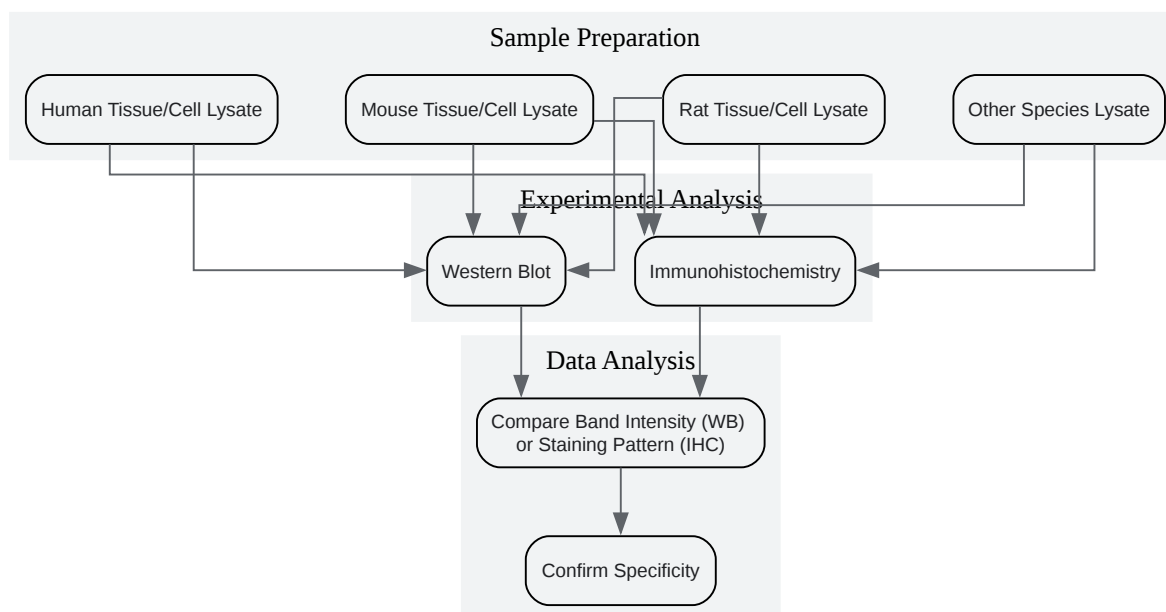
Note: ✓ - Validated; ✗ - Not listed as validated; Predicted - Reactivity is predicted based on sequence homology but not experimentally confirmed by the supplier. WB - Western Blot; IHC - Immunohistochemistry; ICC/IF - Immunocytochemistry/Immunofluorescence; ELISA - Enzyme-Linked Immunosorbent Assay.

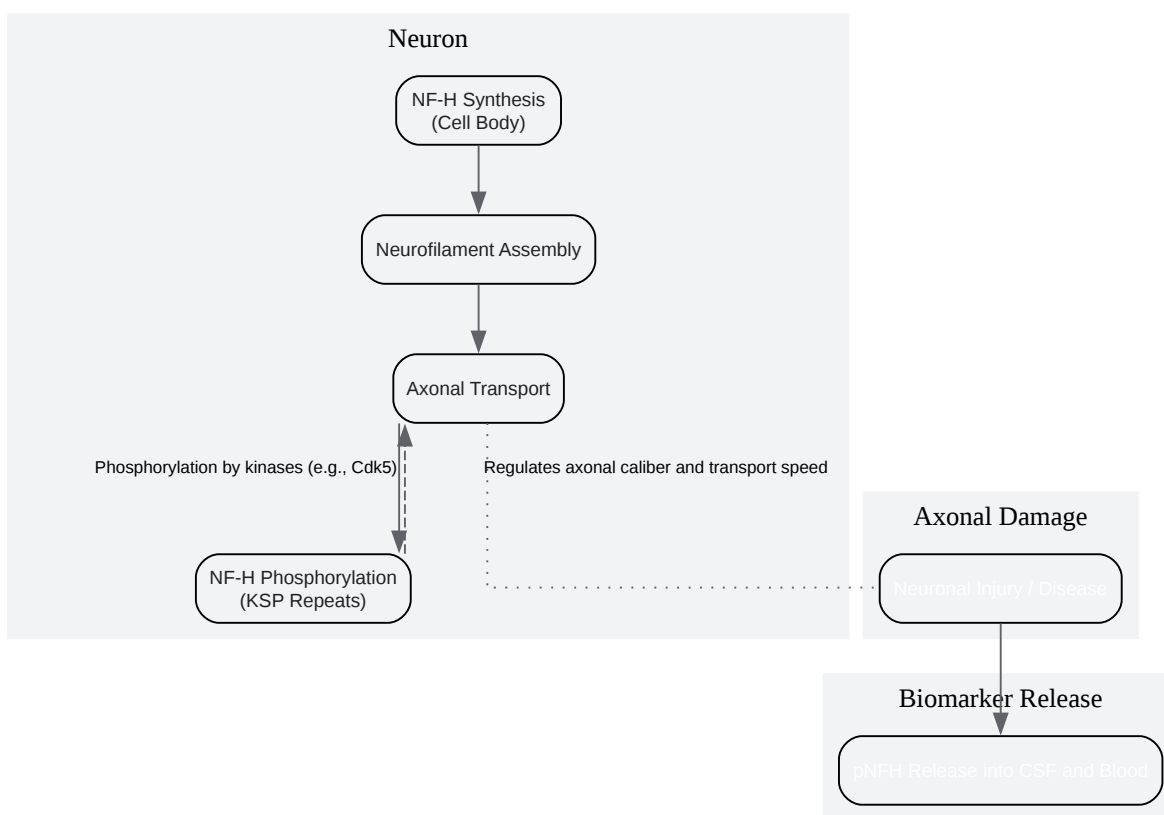
Experimental Validation of Cross-Species Reactivity

To ensure the reliability of experimental results, it is imperative to validate the cross-species reactivity of the selected anti-pNFH antibody. Below are standardized protocols for Western Blotting and Immunohistochemistry.

Experimental Workflow for Cross-Species Reactivity Validation

The following diagram illustrates a typical workflow for validating the cross-species reactivity of an anti-pNFH antibody.





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